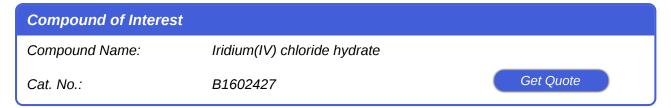




Green Synthesis of Iridium Nanoparticles Using Plant Extracts: Applications and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

The field of nanotechnology has garnered significant interest in the development of novel therapeutic and diagnostic agents. Among the various nanomaterials, iridium nanoparticles (Ir-NPs) have emerged as promising candidates due to their high stability, catalytic activity, and potential applications in biomedicine and catalysis.[1][2] Green synthesis approaches, utilizing plant-based extracts, offer an eco-friendly, cost-effective, and simple alternative to conventional chemical and physical methods for producing nanoparticles.[3] This document provides detailed application notes and protocols for the green synthesis of iridium nanoparticles, with a focus on utilizing plant-derived reducing and capping agents. While many green synthesis protocols for noble metal nanoparticles are available, this document will specifically address the synthesis of iridium nanoparticles and provide data from a notable study using winery waste.

Principle of Green Synthesis

The green synthesis of iridium nanoparticles relies on the bioreduction of an iridium salt precursor by phytochemicals present in plant extracts.[3] These phytochemicals, which include polyphenols, flavonoids, terpenoids, and reducing sugars, act as natural reducing and capping agents.[3] The process involves the reduction of iridium ions (Ir³+ or Ir⁴+) to zerovalent iridium (Ir⁰), followed by the nucleation and growth of the nanoparticles. The plant-derived molecules also adsorb onto the surface of the newly formed nanoparticles, providing a natural capping layer that prevents aggregation and ensures their stability.



Applications of Green-Synthesized Iridium Nanoparticles

Green-synthesized iridium nanoparticles have shown significant potential in various applications:

- Catalysis: Ir-NPs are effective catalysts for a range of chemical reactions, including the
 reduction of organic dyes, which is a crucial process in wastewater treatment.[4][5] Their
 high surface-area-to-volume ratio enhances their catalytic efficiency.
- Biomedical Applications: While research is ongoing, iridium nanoparticles are being explored for their potential in cancer therapy and bioimaging. Their biocompatibility is a key area of investigation.[2]

Experimental Protocols

This section provides a detailed protocol for the green synthesis of iridium nanoparticles based on a study utilizing grape marc extract.[4] While the original study used Iridium(III) chloride, the general principles can be adapted for use with **Iridium(IV)** chloride hydrate, although optimization of reaction conditions may be necessary.

Materials and Equipment

- Iridium(IV) chloride hydrate (IrCl₄·xH₂O) or Iridium(III) chloride (IrCl₃)
- Plant extract (e.g., grape marc extract)
- Deionized water
- Thermostatic oil bath with magnetic stirring
- Centrifuge
- UV-Vis Spectrophotometer
- Transmission Electron Microscope (TEM)
- Dynamic Light Scattering (DLS) instrument



Preparation of Grape Marc Extract

- Collect grape marc, a byproduct of winemaking.
- Perform an aqueous thermal extraction by heating the grape marc in deionized water at a specific temperature (e.g., 45, 65, 80, or 100 °C) to extract the necessary phytochemicals.[4]
- Filter the resulting solution to remove solid residues. The filtrate is the grape marc extract.

Synthesis of Iridium Nanoparticles

- Prepare an aqueous solution of the iridium salt precursor (e.g., 0.005 M).
- In a flask, mix the iridium salt solution with the grape marc extract (a 1:1 volume ratio, for example, 4 mL of each, can be used as a starting point).[4]
- Place the flask in a thermostatic oil bath and heat to 80 °C with continuous magnetic stirring (e.g., 700 rpm) for 5 hours.[4]
- After the reaction is complete, purify the synthesized iridium nanoparticles by repeated centrifugation (e.g., 9500 rpm for 30 minutes) and redispersion in deionized water to remove unreacted precursors and byproducts.[4]
- Store the final suspension of iridium nanoparticles at 4 °C.[4]

Characterization of Iridium Nanoparticles

- UV-Vis Spectroscopy: Monitor the formation of Ir-NPs by recording the UV-Vis spectra of the reaction mixture at different time intervals. The appearance of a characteristic surface plasmon resonance peak will indicate nanoparticle formation.
- Transmission Electron Microscopy (TEM): Analyze the size, shape, and morphology of the synthesized Ir-NPs.
- Dynamic Light Scattering (DLS): Determine the hydrodynamic size and size distribution of the nanoparticles in suspension.

Data Presentation



The following tables summarize quantitative data from the green synthesis of iridium nanoparticles using grape marc extract obtained at different extraction temperatures.[4]

Sample ID	Grape Marc Extraction Temp. (°C)	Nanoparticle Size (TEM, nm)	Larger Nanoparticle Fraction (TEM, nm)
Ir-NP1	45	3.0 - 4.5	-
Ir-NP2	65	3.0 - 4.5	-
Ir-NP3	80	3.0 - 4.5	7.5 - 17.0
Ir-NP4	100	3.0 - 4.5	7.5 - 17.0

Table 1: Nanoparticle size as a function of grape marc extraction temperature.[4]

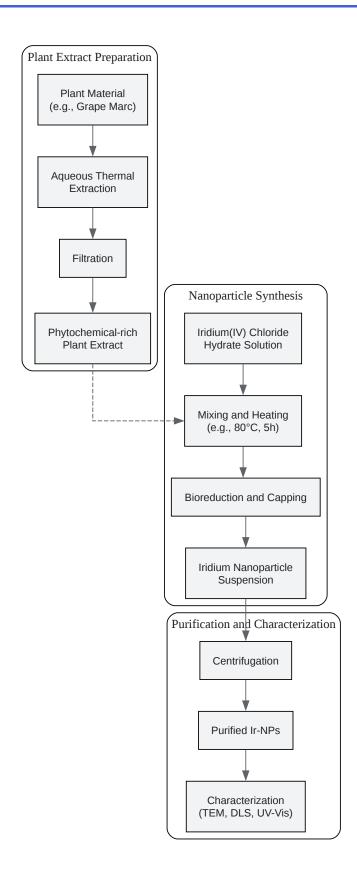
Sample ID	Catalytic Rate Constant (k, min ⁻¹) for Methylene Blue Reduction	Methylene Blue Reduction (%) in 6 min
Ir-NP2	0.527 ± 0.012	96.1

Table 2: Catalytic performance of green-synthesized iridium nanoparticles.[4][5]

Visualizations

Experimental Workflow for Green Synthesis of Iridium Nanoparticles





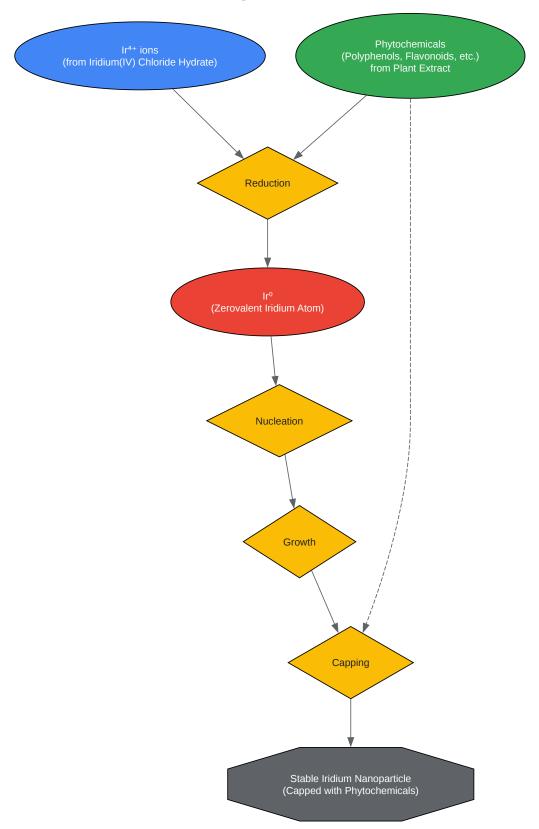
Click to download full resolution via product page

Caption: Experimental workflow for the green synthesis of iridium nanoparticles.





Proposed Mechanism for Phytochemical-Mediated Synthesis of Iridium Nanoparticles





Click to download full resolution via product page

Caption: Proposed mechanism for the green synthesis of iridium nanoparticles.

Conclusion

The green synthesis of iridium nanoparticles using plant extracts presents a viable and environmentally friendly alternative to traditional synthesis methods. The resulting nanoparticles exhibit desirable characteristics for applications in catalysis and have potential for future use in the biomedical field. The protocol outlined in this document, based on the use of grape marc extract, provides a solid foundation for researchers to develop and optimize their own green synthesis procedures for iridium nanoparticles. Further research is warranted to explore a wider variety of plant extracts and to fully elucidate the therapeutic potential of these novel nanomaterials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. discovery.researcher.life [discovery.researcher.life]
- 2. researchgate.net [researchgate.net]
- 3. Biomimetic synthesis of nanoparti... preview & related info | Mendeley [mendeley.com]
- 4. mdpi.com [mdpi.com]
- 5. Green Synthesis of Iridium Nanoparticles from Winery Waste and Their Catalytic Effectiveness in Water Decontamination PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Green Synthesis of Iridium Nanoparticles Using Plant Extracts: Applications and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1602427#green-synthesis-of-iridium-nanoparticles-using-iridium-iv-chloride-hydrate]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com